

Structural Characterization of (S)-3-Hydroxy-9-methyldecanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: (S)-3-Hydroxy-9-methyldecanoyl-CoA

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Disclaimer: Publicly available scientific literature and databases lack specific structural characterization data for **(S)-3-Hydroxy-9-methyldecanoyl-CoA**. This guide provides a comprehensive overview based on the analysis of structurally similar long-chain 3-hydroxyacyl-CoA and branched-chain acyl-CoA molecules. The experimental protocols and data presented are representative of the methodologies used for this class of compounds and should be considered as a proxy for the target molecule.

Introduction

(S)-3-Hydroxy-9-methyldecanoyl-CoA is a coenzyme A derivative of a branched-chain hydroxy fatty acid. Such molecules are often intermediates in metabolic pathways, including fatty acid biosynthesis and degradation, and can play roles in cellular signaling. The precise structural elucidation of these molecules is critical for understanding their biological function and for potential applications in drug development and metabolic research. This document outlines the common analytical techniques and experimental workflows for the structural characterization of novel acyl-CoA thioesters, using data from analogous compounds to illustrate the expected results.

Physicochemical Properties

While specific experimental data for **(S)-3-Hydroxy-9-methyldecanoyl-CoA** is unavailable, its basic properties can be calculated or inferred from similar known compounds.

Property	Value (Predicted/Inferred)	Source
Molecular Formula	C32H56N7O18P3S	--INVALID-LINK--[1]
Molecular Weight	951.81 g/mol	--INVALID-LINK--[1]
Stereochemistry	(S) at the 3-hydroxy position	Inferred from nomenclature
General Classification	Branched-chain 3-hydroxyacyl-CoA	Chemical structure

Methodologies for Structural Elucidation

The definitive structural characterization of a novel acyl-CoA like **(S)-3-Hydroxy-9-methyldecanoyl-CoA** involves a combination of chromatographic separation, mass spectrometry for mass determination and fragmentation analysis, and nuclear magnetic resonance for detailed structural and stereochemical assignment.

Synthesis and Purification

The synthesis of long-chain and branched-chain 3-hydroxyacyl-CoAs can be approached through both chemical and enzymatic methods.

Experimental Protocol: Generalized Enzymatic Synthesis of 3-Hydroxyacyl-CoAs

This protocol is adapted from methodologies for synthesizing various 3-hydroxyacyl-CoAs.[2]

- **Activation of the Free Fatty Acid:** The corresponding free fatty acid (e.g., (S)-3-Hydroxy-9-methyldecanoic acid) is first synthesized. This can be achieved through various organic synthesis routes, such as the asymmetric reduction of a β -keto ester.
- **CoA Ligation:** The synthesized hydroxy fatty acid is then ligated to Coenzyme A. This is often performed enzymatically using an acyl-CoA synthetase or a CoA transferase. For example, a recombinant glutaconate coenzyme A-transferase can be used to link the acid to CoA.[2]

- Purification: The resulting **(S)-3-Hydroxy-9-methyldecanoyl-CoA** is purified from the reaction mixture using chromatographic techniques. Reversed-phase high-performance liquid chromatography (RP-HPLC) is typically employed, using a C18 column with a water/acetonitrile gradient containing a small amount of a pairing agent like formic acid or acetic acid to improve peak shape.
- Verification: The purified product is then subjected to mass spectrometry to confirm the correct mass.

Mass Spectrometry (MS)

Mass spectrometry is a primary tool for confirming the molecular weight and obtaining structural information through fragmentation patterns. High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), is used to determine the exact mass and elemental composition.

Expected Mass Spectrometry Data

Below is a table of predicted m/z values for **(S)-3-Hydroxy-9-methyldecanoyl-CoA** in high-resolution mass spectrometry.

Ion	Predicted m/z
[M+H] ⁺	952.28...
[M+Na] ⁺	974.26...
[M-H] ⁻	950.27...

Tandem mass spectrometry (MS/MS) would be used to further confirm the structure. Key expected fragmentation patterns for acyl-CoA compounds include the loss of the phosphopantetheine group and characteristic fragments of the fatty acyl chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework and the stereochemistry of the molecule. Due to the complexity of the Coenzyme A moiety, a suite of 1D and 2D NMR experiments is required.

Experimental Protocol: NMR Analysis of Acyl-CoAs

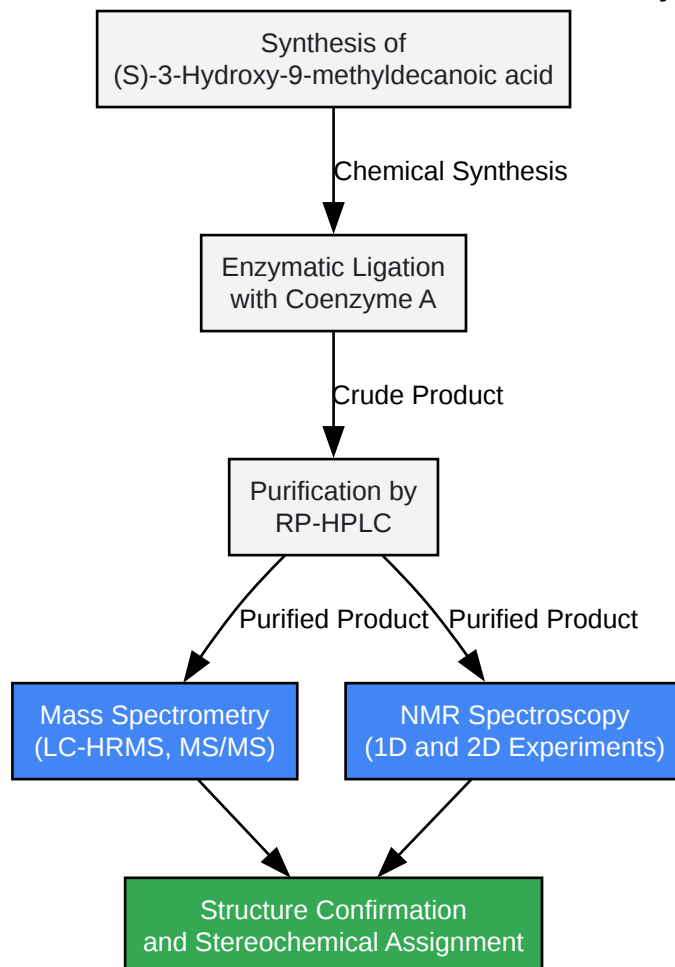
- **Sample Preparation:** A purified sample of **(S)-3-Hydroxy-9-methyldecanoyl-CoA** (typically 1-5 mg) is dissolved in a suitable deuterated solvent, such as D₂O or a methanol-d₄/chloroform-d mixture, often with a phosphate buffer to maintain a stable pH.
- **Data Acquisition:** A series of NMR experiments are performed on a high-field NMR spectrometer (e.g., 600 MHz or higher). Standard experiments include:
 - **1D ¹H NMR:** To identify all proton signals and their multiplicities.
 - **1D ¹³C NMR:** To identify all carbon signals.
 - **2D COSY (Correlation Spectroscopy):** To establish proton-proton couplings within the same spin system.
 - **2D HSQC (Heteronuclear Single Quantum Coherence):** To correlate protons with their directly attached carbons.
 - **2D HMBC (Heteronuclear Multiple Bond Correlation):** To establish long-range (2-3 bond) correlations between protons and carbons, which is crucial for connecting different parts of the molecule.
 - **2D NOESY (Nuclear Overhauser Effect Spectroscopy):** To determine the spatial proximity of protons, which can help in stereochemical assignments.
- **Data Analysis:** The spectra are processed and analyzed to assign all proton and carbon signals to their respective positions in the molecule. The stereochemistry at the C3 position can be confirmed by analyzing the coupling constants of the protons at C2, C3, and C4, and through chiral derivatization if necessary.

Visualizations

Experimental Workflow for Structural Characterization

The following diagram illustrates a typical workflow for the synthesis and structural elucidation of a novel acyl-CoA molecule.

Workflow for Structural Characterization of Acyl-CoAs



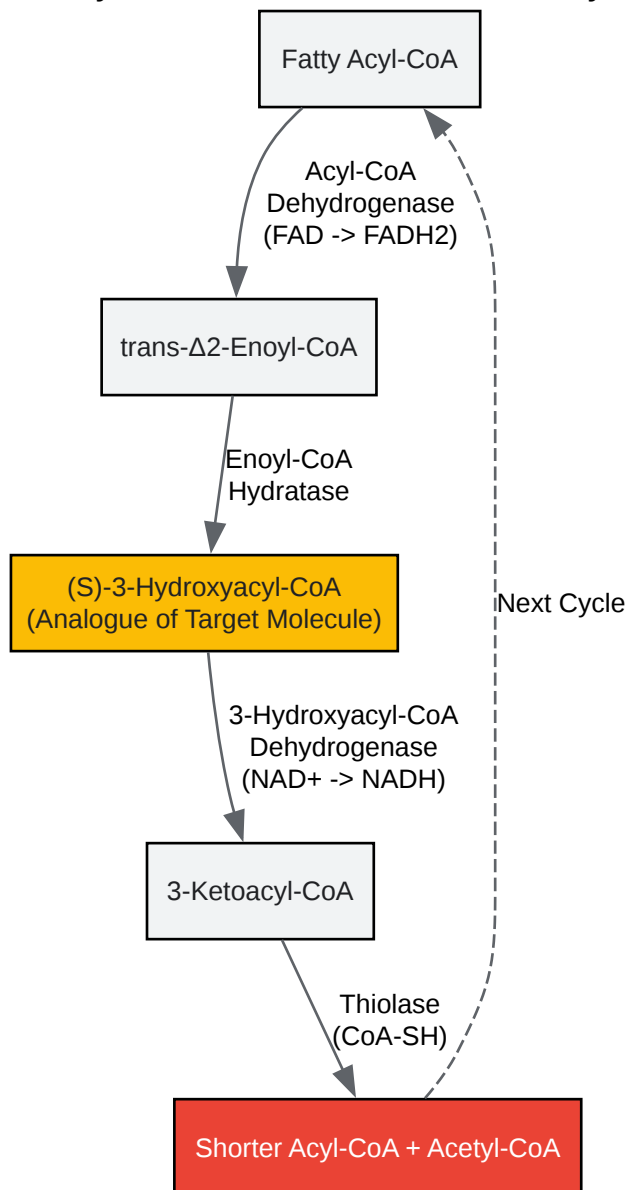
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Caption: A generalized workflow for the synthesis and structural analysis of novel acyl-CoA molecules.

Metabolic Context: Fatty Acid Beta-Oxidation

(S)-3-Hydroxyacyl-CoAs are key intermediates in the beta-oxidation of fatty acids. While the specific involvement of the 9-methylated variant is not documented, the following pathway shows the canonical steps where such a molecule would participate.

Fatty Acid Beta-Oxidation Pathway



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Caption: The role of (S)-3-Hydroxyacyl-CoA intermediates in the mitochondrial beta-oxidation spiral.

Conclusion

The structural characterization of **(S)-3-Hydroxy-9-methyldecanoyl-CoA**, while not yet reported in the literature, can be confidently approached using established analytical techniques. The combination of chemical or enzymatic synthesis, purification by HPLC, and

detailed analysis by high-resolution mass spectrometry and multidimensional NMR spectroscopy would provide unambiguous confirmation of its structure and stereochemistry. The methodologies and expected outcomes detailed in this guide, based on closely related molecules, provide a robust framework for researchers and drug development professionals working with novel acyl-CoA compounds. Further research into the biological synthesis and function of this specific branched-chain acyl-CoA is warranted to understand its potential role in metabolism.

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